

# Application Note: High-Resolution Mass Spectrometry for the Identification of Methoxpropamine

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## Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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## Abstract

**Methoxpropamine** (MXPr) is a dissociative new psychoactive substance (NPS) of the arylcyclohexylamine class, structurally related to ketamine and phencyclidine. Its recent emergence on the illicit drug market necessitates robust analytical methods for its unambiguous identification in various biological and seized materials. This application note details a sensitive and specific protocol for the identification of **methoxpropamine** and its major metabolites using Ultra-High-Performance Liquid Chromatography coupled to Quadrupole Time-of-Flight High-Resolution Mass Spectrometry (UHPLC-QTOF-HRMS). The described methodologies are applicable to complex matrices such as urine, plasma, and hair, making them suitable for forensic toxicology, clinical analysis, and drug metabolism studies.

## Introduction

**Methoxpropamine** (MXPr) is a novel psychoactive substance that has been identified in the European illicit drug market in recent years.[1] As an analogue of ketamine and 3-methoxyeticyclidine (3-MeO-PCE), it poses a significant public health concern, creating an urgent need for reliable detection methods in forensic and clinical laboratories.[2][3] High-Resolution Mass Spectrometry (HRMS), particularly when coupled with the separation power of UHPLC, offers unparalleled specificity and sensitivity for the analysis of NPS.[4] This approach allows for the accurate mass measurement of precursor and fragment ions, typically with a mass error of less than 5 ppm, which enables the confident determination of elemental compositions and the differentiation of isobaric interferences.

This document provides a comprehensive protocol for the identification of MXPr and its key metabolites, supporting efforts to monitor its use, understand its metabolic fate, and assess its toxicological profile.

## Principle of the Method

The method employs UHPLC to chromatographically separate **methoxpropamine** and its metabolites from endogenous components in a biological sample. The eluent is then introduced into a high-resolution mass spectrometer, typically a QTOF or Orbitrap instrument, using an electrospray ionization (ESI) source. The HRMS instrument provides high-accuracy mass measurements of the protonated molecular ions ( $[M+H]^+$ ) in full-scan mode. For structural confirmation, tandem mass spectrometry (MS/MS) is performed, wherein the precursor ion is fragmented to produce a characteristic fragmentation pattern. Identification is confirmed by matching the retention time, accurate precursor mass, and accurate fragment ion masses against a reference standard or a well-characterized spectrum.

## Experimental Protocols

### Materials and Reagents

- **Methoxpropamine** (MXPr) reference standard
- Ketamine-d4 (Internal Standard, ISTD)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid ( $\geq 98\%$ )

- Dichloromethane
- Micro-centrifuge tubes (1.5 mL)
- Glass centrifuge tubes (15 mL)
- Syringe filters (0.22  $\mu$ m PVDF)
- Volumetric flasks and pipettes

## Sample Preparation

### 3.2.1 Urine and Plasma Samples[\[1\]](#)

- Pipette 50  $\mu$ L of the urine or plasma sample into a 1.5 mL micro-centrifuge tube.
- Add 2.5  $\mu$ L of internal standard (ketamine-d4, final concentration of 50 ng/mL).
- Add 150  $\mu$ L of a cold acetonitrile/methanol (95:5, v/v) mixture to precipitate proteins.
- Vortex vigorously for 5 minutes. For plasma, incubate at -20°C for 15 minutes to enhance protein precipitation.
- Centrifuge the mixture at 13,000 x g for 5 minutes.
- Transfer the supernatant to an HPLC vial.
- Inject 5  $\mu$ L of the supernatant into the UHPLC-HRMS system.

### 3.2.2 Hair and Fur Samples[\[1\]](#)

- Weigh approximately 50 mg of hair or fur into a glass tube.
- Decontaminate the sample by washing with 1 mL of dichloromethane, followed by 1 mL of methanol, stirring for 3 minutes for each wash. Discard the solvents.
- Dry the washed sample completely.
- Pulverize the sample using a homogenizer with steel balls.

- Add 0.5 mL of methanol and the internal standard (ketamine-d4) to the pulverized sample.
- Incubate at 55°C for 15 hours for extraction.
- Centrifuge the tube and transfer the supernatant to an HPLC vial for injection.

## Instrumentation and Analytical Conditions

The following parameters are based on established methods for NPS analysis using a SCIEX ExionLC™ AC system coupled with a QTOF mass spectrometer.

Table 1: UHPLC Parameters

| Parameter          | Value                                         |
|--------------------|-----------------------------------------------|
| Column             | Phenomenex Kinetex C18 (100 × 2.1 mm, 1.7 μm) |
| Column Temperature | 45°C                                          |
| Mobile Phase A     | Water with 0.01% Formic Acid                  |
| Mobile Phase B     | Acetonitrile with 0.01% Formic Acid           |
| Flow Rate          | 0.5 mL/min                                    |
| Injection Volume   | 5 μL                                          |
| Gradient Elution   | 0.0-0.5 min: 5% B                             |
|                    | 0.5-7.5 min: 5% to 95% B                      |
|                    | 7.5-8.0 min: 95% B                            |
|                    | 8.0-10.0 min: 5% B (re-equilibration)         |
| Total Run Time     | 10 minutes                                    |

Table 2: High-Resolution Mass Spectrometry (QTOF) Parameters

| Parameter              | Value                                        |
|------------------------|----------------------------------------------|
| Ionization Mode        | Electrospray Ionization (ESI), Positive      |
| Capillary Voltage      | 800 V                                        |
| Cone Voltage           | 25 V                                         |
| Source Temperature     | 150°C                                        |
| Nebulization Gas Temp. | 400°C                                        |
| Scan Range             | 100 - 600 m/z                                |
| Acquisition Mode       | TOF-MS full scan followed by MS/MS or SWATH™ |
| Mass Resolution        | >25,000 FWHM                                 |
| Collision Energy       | Ramped or fixed (e.g., 10-40 eV for MS/MS)   |

## Data Presentation and Results

Identification of **methoxpropamine** and its metabolites is achieved by evaluating the retention time and the high-resolution mass spectral data. The acceptance criterion for identification is a mass error of less than 5 ppm for the precursor ion and major fragment ions.

Table 3: High-Resolution Mass Spectrometry Data for **Methoxpropamine** (MXPr)

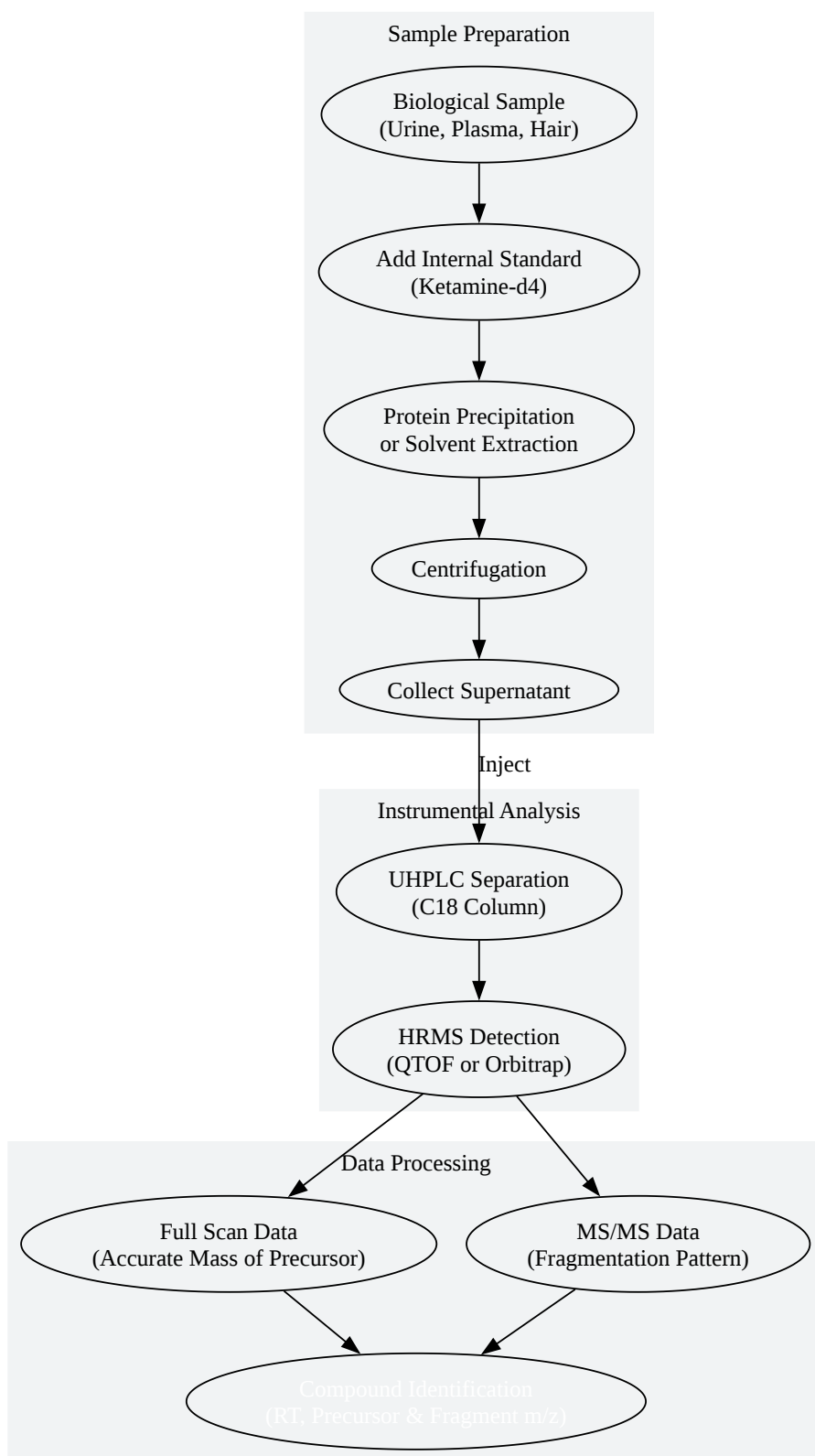
| Analyte         | Chemical Formula                                | Precursor Ion [M+H] <sup>+</sup>                             | Calculated m/z | Major Fragment Ions (m/z)                           |
|-----------------|-------------------------------------------------|--------------------------------------------------------------|----------------|-----------------------------------------------------|
| Methoxpropamine | C <sub>15</sub> H <sub>23</sub> NO <sub>2</sub> | C <sub>15</sub> H <sub>24</sub> NO <sub>2</sub> <sup>+</sup> | 250.1799       | Refer to literature for specific fragmentation data |

Table 4: High-Resolution Mass Spectrometry Data for Major MXPr Metabolites

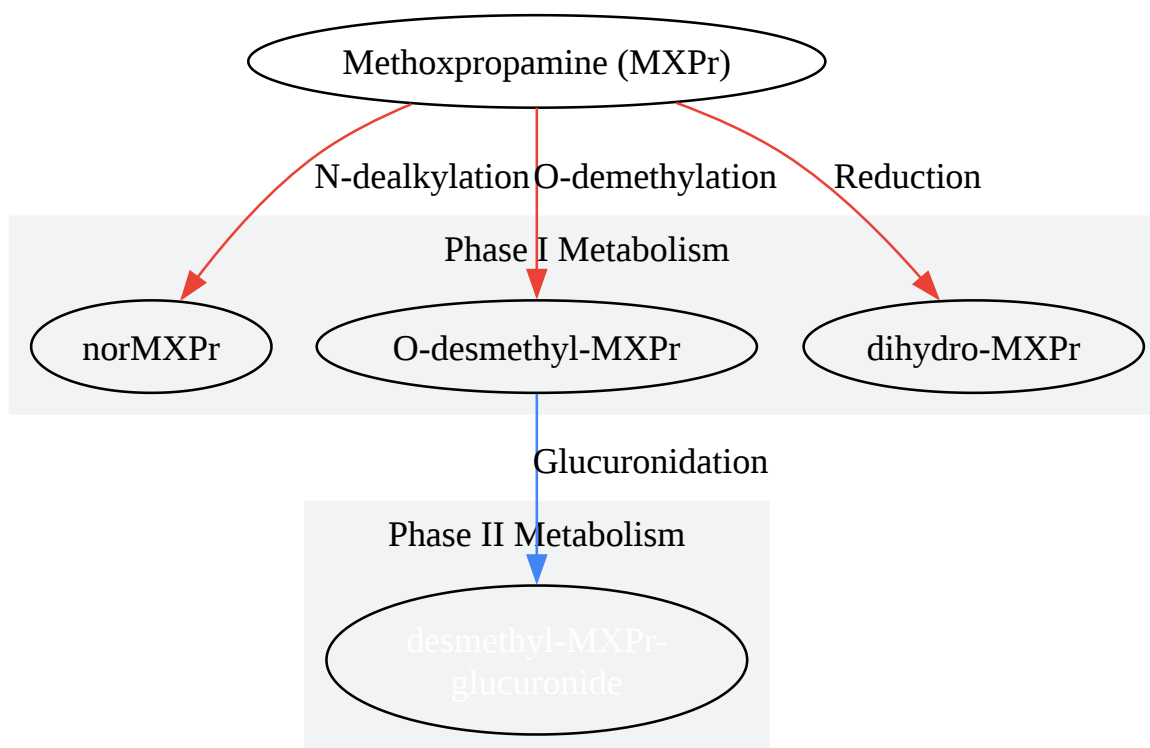
| Metabolite                 | Biotransformat ion                   | Chemical Formula                                | Precursor Ion [M+H] <sup>+</sup>                             | Calculated m/z |
|----------------------------|--------------------------------------|-------------------------------------------------|--------------------------------------------------------------|----------------|
| norMXPr                    | N-dealkylation                       | C <sub>12</sub> H <sub>17</sub> NO <sub>2</sub> | C <sub>12</sub> H <sub>18</sub> NO <sub>2</sub> <sup>+</sup> | 208.1332       |
| O-desmethyl-MXPr           | O-demethylation                      | C <sub>14</sub> H <sub>21</sub> NO <sub>2</sub> | C <sub>14</sub> H <sub>22</sub> NO <sub>2</sub> <sup>+</sup> | 236.1645       |
| dihydro-MXPr               | Carbonyl reduction                   | C <sub>15</sub> H <sub>25</sub> NO <sub>2</sub> | C <sub>15</sub> H <sub>26</sub> NO <sub>2</sub> <sup>+</sup> | 252.1958       |
| desmethyl-MXPr-glucuronide | O-demethylation +<br>Glucuronidation | C <sub>20</sub> H <sub>29</sub> NO <sub>8</sub> | C <sub>20</sub> H <sub>30</sub> NO <sub>8</sub> <sup>+</sup> | 412.1966       |

Note: The major fragment ions are determined experimentally by acquiring MS/MS spectra of reference standards. These patterns are crucial for structural confirmation.

## Visualizations



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## Conclusion

The UHPLC-HRMS method described provides a highly selective and sensitive protocol for the detection and identification of **methoxpropamine** and its primary metabolites in complex biological matrices. The high mass accuracy of the instrument ensures confident identification, which is critical in forensic toxicology to avoid false positives. The identification of metabolites such as norMXPr, O-desmethyl-MXPr, and glucuronide conjugates can confirm the intake of MXPr even after the parent compound has been eliminated, thereby extending the window of detection.[1][3] This application note serves as a foundational guide for laboratories aiming to incorporate **methoxpropamine** analysis into their new psychoactive substance screening programs.

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